

# Personal protective equipment for handling TAN 420C

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## Compound of Interest

Compound Name: TAN 420C

Cat. No.: B15562787

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## Essential Safety and Handling Guide for TAN 420C

This guide provides immediate, essential safety and logistical information for handling **TAN 420C** (CAS No. 91700-91-3) in a laboratory setting. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals. Due to a lack of comprehensive hazard data for **TAN 420C**, a precautionary approach is strongly advised.

## Physical and Chemical Properties

A summary of the known quantitative data for **TAN 420C** is provided below. The limited availability of data underscores the need for careful handling.

Property	Value
CAS Number	91700-91-3
Boiling Point	733.7 ± 60.0 °C (at 760 mmHg)[1]
Acute Toxicity (Oral)	No data available[1]
Skin Corrosion/Irritation	No data available[1]
Serious Eye Damage/Irritation	No data available[1]
Carcinogenicity	No data available[1]

## Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **TAN 420C** to minimize exposure and ensure personal safety.

PPE Category	Specification
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.
Hand Protection	Handle with chemical impermeable gloves. Gloves must be inspected prior to use. The selected protective gloves have to satisfy the specifications of EU Directive 89/686/EEC and the standard EN 374 derived from it.
Body Protection	Wear fire/flammable resistant and impervious clothing. A lab coat should be worn at all times.
Respiratory Protection	If exposure limits are exceeded or irritation or other symptoms are experienced, use a full-face respirator. Ensure adequate ventilation.

## Operational Plan: Step-by-Step Handling Procedure

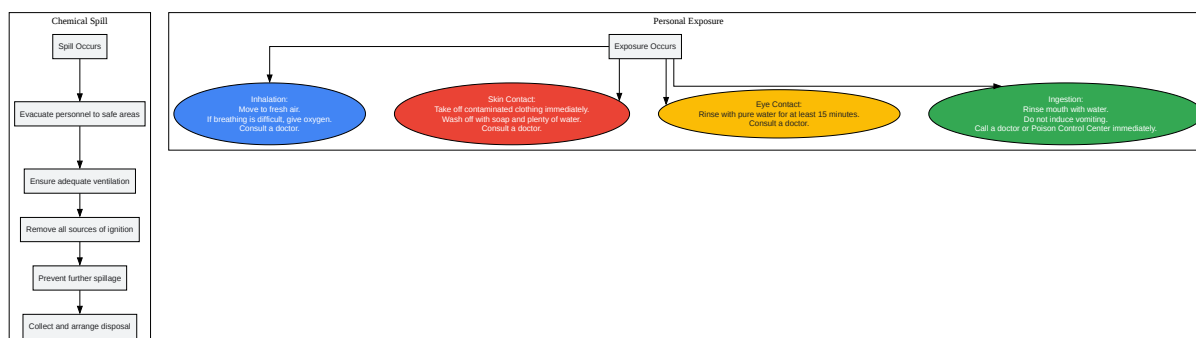
Adherence to the following step-by-step operational plan is crucial for the safe handling of **TAN 420C**.

- Preparation:
  - Ensure the work area is a well-ventilated place, such as a chemical fume hood.
  - Set up emergency exits and a designated risk-elimination area.
  - Inspect all PPE for integrity before use.
  - Have an emergency spill kit readily accessible.

- Handling:
  - Avoid contact with skin and eyes.
  - Avoid the formation of dust and aerosols.
  - Use non-sparking tools to prevent ignition sources.
  - Prevent fire caused by electrostatic discharge.
- Storage:
  - Store the container tightly closed in a dry, cool, and well-ventilated place.
  - Store apart from foodstuff containers or incompatible materials.

## Emergency Response Plan

In the event of an emergency, follow the procedures outlined below.



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Caption: Emergency response workflow for **TAN 420C** incidents.

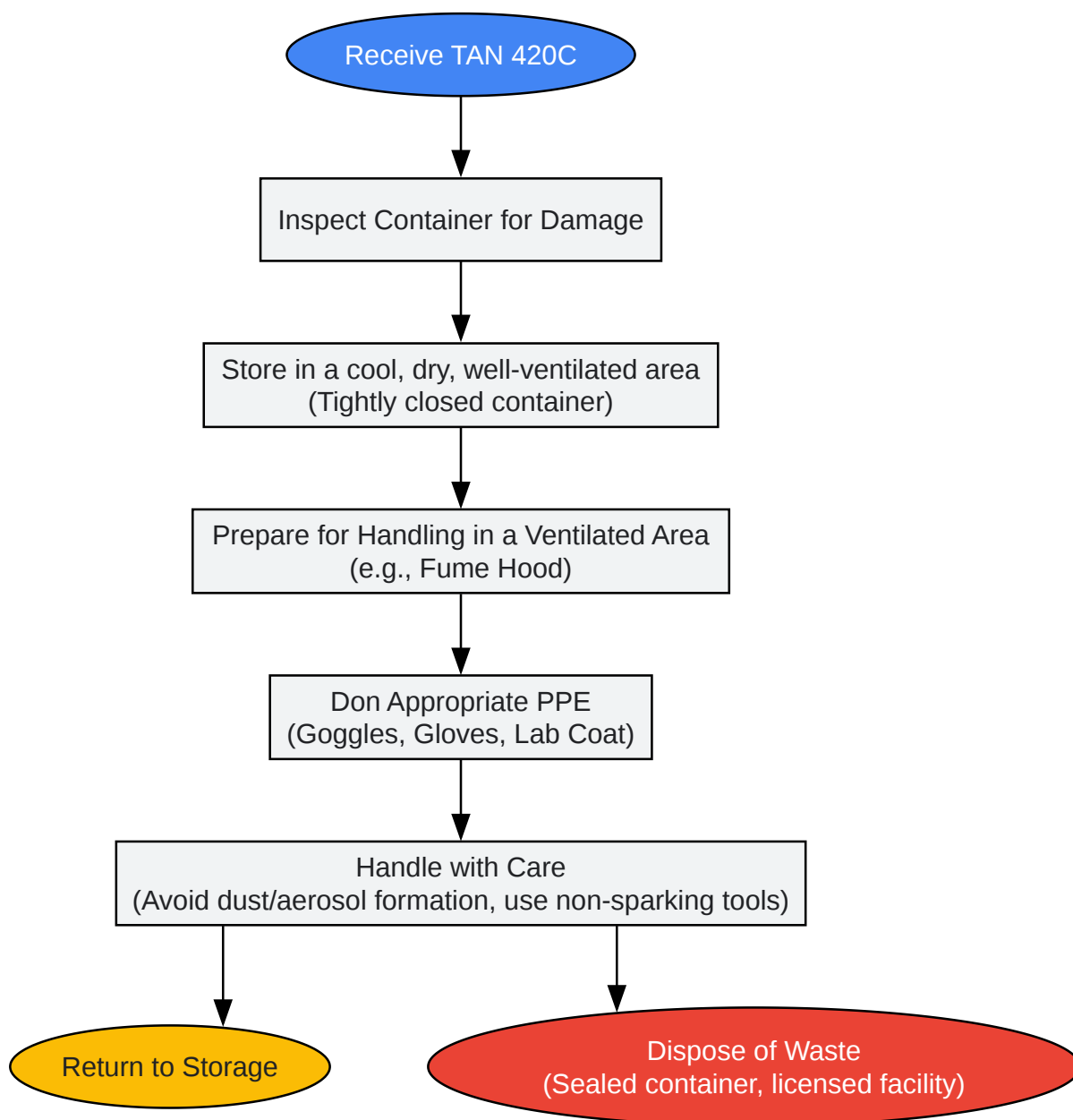
## Disposal Plan

Proper disposal of **TAN 420C** and its containers is critical to prevent environmental contamination.

- Waste Collection:
  - Collect waste material in suitable and closed containers labeled for chemical waste disposal.
- Disposal Method:
  - The material can be disposed of by removal to a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.
  - Do not contaminate water, foodstuffs, feed, or seed by storage or disposal.
  - Do not discharge to sewer systems.
- Container Disposal:
  - Containers can be triply rinsed (or equivalent) and offered for recycling or reconditioning.
  - Alternatively, the packaging can be punctured to make it unusable for other purposes and then be disposed of in a sanitary landfill.
  - Controlled incineration with flue gas scrubbing is possible for combustible packaging materials.

## Handling and Storage Workflow

The following diagram illustrates the standard workflow for handling and storing **TAN 420C**.



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Caption: Standard workflow for handling and storage of **TAN 420C**.

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## References

- 1. targetmol.com [targetmol.com]
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